

Introduction: The Significance of Stable Isotope Labeling in Scientific Research

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Compound of Interest

Compound Name: 1,4-Butanediol-d10

CAS No.: 71760-76-4

Cat. No.: B1271918

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In the landscape of modern analytical chemistry and drug development, precision and accuracy are paramount. The ability to unequivocally identify and quantify specific molecules within complex biological or chemical matrices is a foundational requirement for robust scientific conclusions. Stable Isotope Labeled (SIL) compounds represent a cornerstone technology in achieving this goal. Unlike their radioactive counterparts, stable isotopes do not decay, making them safe to handle and environmentally benign. The incorporation of heavy isotopes, such as deuterium (^2H or D), carbon-13 (^{13}C), or nitrogen-15 (^{15}N), into a molecule creates a chemically identical analog that is physically distinguishable by its mass.

This guide focuses on **1,4-Butanediol-d10**, a deuterated form of 1,4-Butanediol. By replacing all ten hydrogen atoms with deuterium, a mass shift of +10 is achieved, creating an ideal internal standard for mass spectrometry-based quantification. This document provides a comprehensive overview of its core physicochemical properties and demonstrates its application as a critical tool for researchers, scientists, and drug development professionals.

Core Physicochemical Properties of 1,4-Butanediol-d10

1,4-Butanediol is an organic compound, specifically a primary alcohol, with the formula $\text{HOCH}_2\text{CH}_2\text{CH}_2\text{CH}_2\text{OH}$ ^{[1][2][3]}. It is a colorless, viscous liquid used industrially as a solvent and in the manufacturing of plastics, elastic fibers, and polyurethanes^{[1][3][4][5][6]}. The deuterated isotopologue, **1,4-Butanediol-d10**, retains these fundamental chemical properties but is distinguished by its increased mass.

Molecular Formula and Structure

The molecular formula for standard 1,4-Butanediol is $\text{C}_4\text{H}_{10}\text{O}_2$ ^{[2][3][6][7][8][9]}. In **1,4-Butanediol-d10**, the ten hydrogen atoms are substituted with deuterium atoms. Therefore, its molecular formula is $\text{C}_4\text{D}_{10}\text{O}_2$. The linear formula is often represented as $\text{DOCD}_2(\text{CD}_2)_2\text{CD}_2\text{OD}$ to explicitly show the deuterated positions^[10].

Caption: Molecular structure of **1,4-Butanediol-d10** ($\text{C}_4\text{D}_{10}\text{O}_2$).

Molecular Weight Calculation

The molecular weight is calculated by summing the atomic masses of its constituent atoms. The key difference arises from the mass of deuterium (~2.014 amu) compared to protium (~1.008 amu).

- Carbon (C): 4 atoms $\times$ 12.011 amu = 48.044 amu
- Oxygen (O): 2 atoms $\times$ 15.999 amu = 31.998 amu
- Deuterium (D): 10 atoms $\times$ 2.014 amu = 20.140 amu
- Total Molecular Weight: 48.044 + 31.998 + 20.140 = 100.182 g/mol

This calculated value aligns with the molecular weight provided by commercial suppliers^[10].

Data Summary Table

The following table summarizes and compares the key quantitative data for 1,4-Butanediol and its deuterated analog.

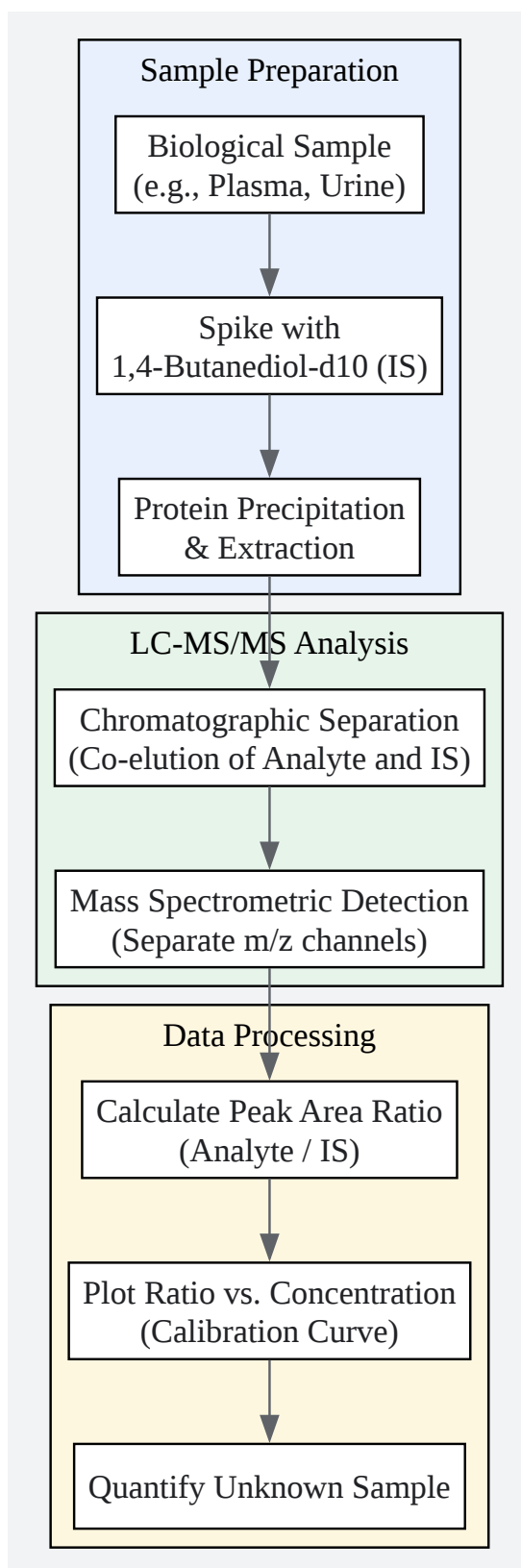
Property	1,4-Butanediol	1,4-Butanediol-d10	Data Source(s)
Molecular Formula	C ₄ H ₁₀ O ₂	C ₄ D ₁₀ O ₂	[2][3][7][10]
Molecular Weight	90.12 g/mol	100.18 g/mol	[7][8][10]
CAS Number	110-63-4	71760-76-4	[7][8][10][11]
Isotopic Purity	Not Applicable	Typically ≥98 atom % D	[10]
Boiling Point	~228-230 °C	~230 °C	[7][10]
Density	~1.017 g/mL at 20 °C	~1.128 g/mL at 25 °C	[3][10]

The Role of 1,4-Butanediol-d10 as an Internal Standard

In quantitative analysis, particularly with liquid chromatography-tandem mass spectrometry (LC-MS/MS), an internal standard (IS) is essential for correcting analytical variability. An ideal IS should behave identically to the analyte of interest (the "light" compound) during sample extraction, chromatography, and ionization, but be distinguishable by the mass spectrometer.

Causality Behind Using a SIL-IS:

- **Co-elution:** **1,4-Butanediol-d10** is chemically identical to the native compound, ensuring it elutes at the same chromatographic retention time. This is critical for accurate quantification, especially in complex matrices where chromatographic shifts can occur.
- **Ionization Efficiency:** Both the analyte and the SIL-IS exhibit nearly identical ionization efficiencies in the mass spectrometer's source. This means that any suppression or enhancement of the signal caused by the sample matrix will affect both compounds equally, allowing the ratio between them to remain constant and accurate.
- **Extraction Recovery:** During sample preparation steps (e.g., liquid-liquid extraction, solid-phase extraction), any loss of the analyte will be mirrored by a proportional loss of the SIL-IS. By spiking the standard in at the beginning of the workflow, it accurately accounts for recovery variability.



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Caption: The principle of using a Stable Isotope Labeled Internal Standard.

Experimental Protocol: Quantification of 1,4-Butanediol in Human Plasma

This protocol provides a self-validating methodology for the accurate quantification of 1,4-Butanediol in a biological matrix using **1,4-Butanediol-d10** as an internal standard.

1. Preparation of Stock and Working Solutions:

- **Analyte Stock (1 mg/mL):** Accurately weigh 10 mg of 1,4-Butanediol and dissolve in 10 mL of methanol.
- **IS Stock (1 mg/mL):** Accurately weigh 10 mg of **1,4-Butanediol-d10** and dissolve in 10 mL of methanol.
- **IS Working Solution (100 ng/mL):** Serially dilute the IS stock solution in methanol. This solution will be used to spike all samples.
- **Calibration Standards:** Serially dilute the analyte stock solution to prepare a series of calibration standards in blank, analyte-free human plasma. Typical concentration ranges might be 1-1000 ng/mL.

2. Sample Preparation (Protein Precipitation):

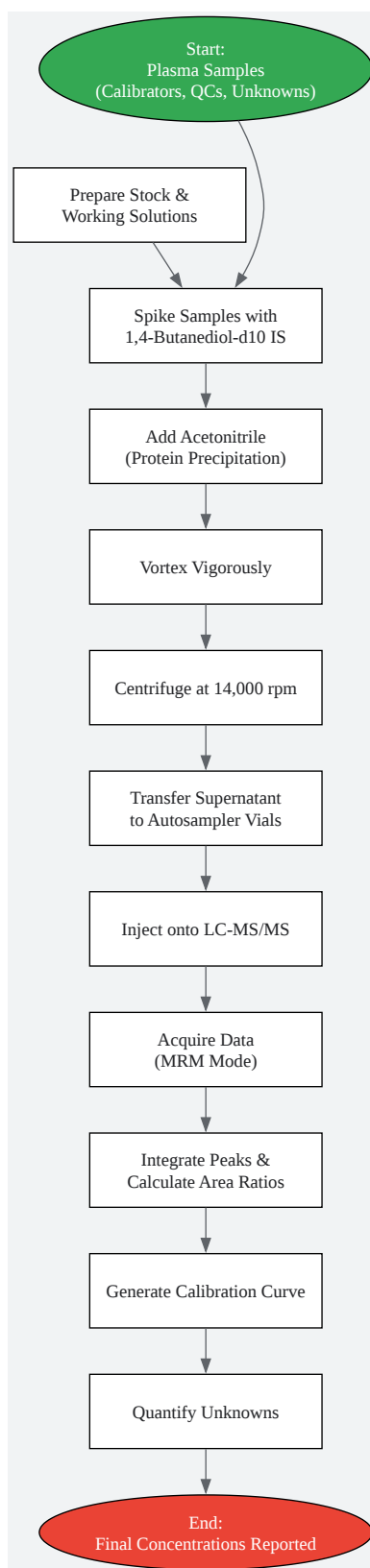
- Aliquot 100 µL of each calibration standard, quality control (QC) sample, and unknown plasma sample into separate 1.5 mL microcentrifuge tubes.
- Add 20 µL of the IS Working Solution (100 ng/mL) to every tube except for the blank matrix control. Vortex briefly.
- Add 400 µL of ice-cold acetonitrile to each tube to precipitate proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Carefully transfer the supernatant to a clean autosampler vial for LC-MS/MS analysis.

3. LC-MS/MS Instrument Parameters (Illustrative):

- LC System: Standard HPLC or UHPLC system.
- Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: A suitable gradient to ensure separation from matrix components.
- Mass Spectrometer: Triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode.
- Ionization: Electrospray Ionization (ESI), positive mode.
- MRM Transitions:
 - 1,4-Butanediol: Q1: m/z 91.1 $\rightarrow$ Q3: m/z 73.1 (Quantifier)
 - **1,4-Butanediol-d10**: Q1: m/z 101.2 $\rightarrow$ Q3: m/z 81.1 (Internal Standard) (Note: Specific m/z values correspond to the protonated molecule $[\text{M}+\text{H}]^+$ and a characteristic fragment ion, and should be optimized experimentally).

4. Data Analysis:

- Integrate the peak areas for both the analyte and the internal standard transitions.
- Calculate the peak area ratio (Analyte Area / IS Area) for each sample.
- Generate a calibration curve by plotting the peak area ratio against the known concentration of the calibration standards. Apply a linear regression with $1/x^2$ weighting.
- Determine the concentration of the unknown samples by interpolating their peak area ratios from the calibration curve.



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- To cite this document: BenchChem. [Introduction: The Significance of Stable Isotope Labeling in Scientific Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1271918/docs#introduction-the-significance-of-stable-isotope-labeling-in-scientific-research\]](https://www.benchchem.com/product/b1271918/docs#introduction-the-significance-of-stable-isotope-labeling-in-scientific-research)

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